Impurity Profiling of Ranolazine: A Comparative Guide to Quantifying the Piperazine Intermediate

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Compound of Interest

Compound Name:	*1-(2,6-Dimethylphenyl)piperazine hydrochloride*
CAS No.:	*1012-92-6*
Cat. No.:	*B2747194*

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Executive Summary

In the synthesis of Ranolazine, a chronic anti-anginal agent, the control of process-related impurities is critical for regulatory compliance (ICH Q3A/Q3B).[1] Among these, 1-(2,6-dimethylphenyl)piperazine—more accurately identified in pharmacopeial contexts as N-(2,6-Dimethylphenyl)-1-piperazineacetamide (USP Related Compound C; EP Impurity C)—is the key intermediate. Its presence in the final API indicates incomplete conversion during the final condensation step with the epoxide intermediate.

This guide compares three analytical methodologies for profiling this specific impurity: Standard RP-HPLC (UV), High-Sensitivity LC-MS/MS, and UPLC. It provides experimental protocols, causality explanations for method parameters, and a decision matrix for researchers.

Chemical Context & Origin

To profile an impurity effectively, one must understand its origin.[2] The "Piperazine Intermediate" (Impurity C) is the nucleophilic backbone of Ranolazine.

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Synthesis Pathway & Impurity Formation

The following diagram illustrates the convergent synthesis of Ranolazine, highlighting where Impurity C enters and potentially remains.

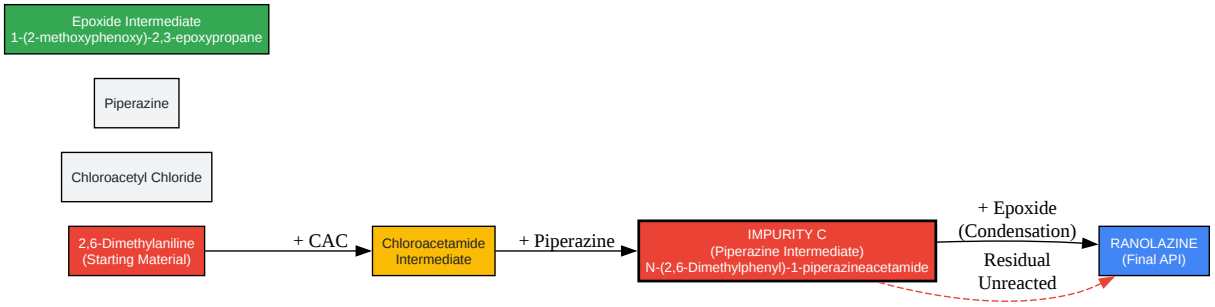

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Figure 1: Synthesis pathway showing N-(2,6-Dimethylphenyl)-1-piperazineacetamide (Impurity C) as the precursor to Ranolazine.[3] Incomplete condensation results in this impurity in the final drug substance.

Comparative Analysis of Analytical Techniques

The choice of method depends on the required Limit of Quantitation (LOQ) and the stage of development (Process Control vs. Final Release).

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Feature	Method A: RP-HPLC (UV)	Method B: LC-MS/MS	Method C: UPLC
Primary Use	Routine QC, Final Release	Genotoxic Screening, Trace Analysis	High-Throughput Screening
Detection Principle	UV Absorbance (220-225 nm)	Mass Spectrometry (MRM Mode)	UV (PDA) or MS
Sensitivity (LOQ)	~0.03% (300 ppm)	~0.15 - 0.5 ppm	~0.01% (100 ppm)
Specificity	Moderate (Relies on Retention Time)	High (m/z transitions)	High (Resolution)
Cost per Run	Low	High	Medium
Run Time	15–45 mins	5–15 mins	3–10 mins
Suitability	Best for Impurity C (Standard)	Best for Mutagenic Impurities	Best for High Volume Labs

Expert Insight:

- Why HPLC-UV? Impurity C possesses a chromophore (the dimethylphenyl ring) that absorbs well at 220–225 nm. For standard ICH Q3A limits (0.15%), HPLC is sufficient and robust.
- Why LC-MS/MS? If you suspect the presence of 2,6-Dimethylaniline (the starting material of Impurity C), which is a potential genotoxic impurity (PGI), LC-MS/MS is required due to the stringent limits (ppm level) that UV cannot reliably detect.

Experimental Protocols

Protocol A: Standard RP-HPLC (The Workhorse)

Recommended for routine batch release and quantification of Impurity C.

1. Chromatographic Conditions:

- Column: C18 Stationary Phase (e.g., Kromasil C18 or Waters XTerra RP18), 250 x 4.6 mm, 5 µm.

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- Causality: A C18 column provides strong hydrophobic interaction to retain the non-polar dimethylphenyl group, separating it from the more polar Ranolazine.

- Mobile Phase:
  - A: Phosphate Buffer (pH 7.0) + Triethylamine (TEA).
  - B: Acetonitrile.[4][5]
  - Gradient: 0-5 min (35% B), 5-15 min (Linear to 85% B), 15-25 min (Hold 85% B).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 225 nm.
- Column Temp: 30°C.

2. Standard Preparation:

- Dissolve 5 mg of N-(2,6-Dimethylphenyl)-1-piperazineacetamide Reference Standard in Methanol (Stock).
- Dilute with Mobile Phase to a concentration of 0.1% relative to the target Ranolazine test concentration (e.g., if Test is 1 mg/mL, Impurity Std should be 1 µg/mL).

3. System Suitability (Self-Validating Step):

- Inject the mixture of Ranolazine and Impurity C.
- Requirement: Resolution (Rs) between Impurity C and Ranolazine > 2.0.
- Requirement: Tailing factor < 2.0.

Protocol B: High-Sensitivity LC-MS/MS

Recommended for trace analysis or cleaning validation.

1. Instrumentation: Triple Quadrupole Mass Spectrometer (e.g., Agilent 6400 or Sciex QTRAP).

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2. Chromatographic Conditions:

- Column: Poroshell 120 EC-C18 (100 x 3.0 mm, 2.7 µm).
  - Causality: Core-shell particles provide higher efficiency at lower backpressure than sub-2 µm particles, ideal for MS front-ends.
- Mobile Phase:
  - A: 0.1% Formic Acid in Water.[6]
  - B: 0.1% Formic Acid in Methanol.
  - Note: Phosphate buffers (used in HPLC) are non-volatile and will ruin the MS source. Formic acid provides protons for ionization.

3. MS Parameters (ESI Positive Mode):

- Source Temp: 350°C.
- MRM Transitions:
  - Ranolazine: 428.2

    279.2 (Quantifier).
  - Impurity C (Piperazine Intermediate): 248.2

    122.1 (Quantifier).
  - Logic: The precursor 248.2 [M+H]+ corresponds to the molecular weight of the impurity (247.34). The fragment 122.1 typically corresponds to the dimethylaniline moiety cleavage.

Method Validation Logic (Graphviz)

To ensure the trustworthiness of your data, follow this validation logic flow.

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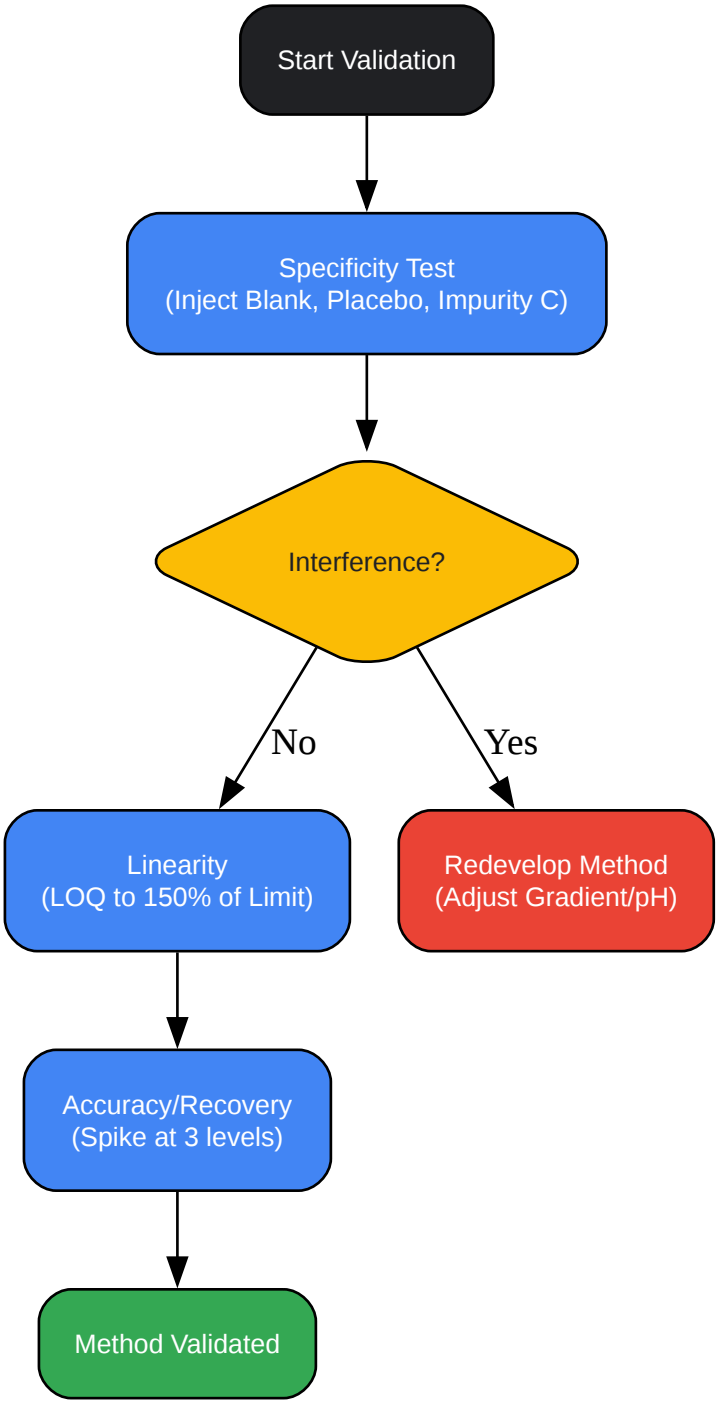

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Figure 2: Decision workflow for validating the impurity profiling method.

Results & Discussion: Interpreting the Profile

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When analyzing Ranolazine samples using the HPLC protocol described above, you will typically observe the following elution order (relative retention times may vary by column):

- Piperazine (Very early eluting, polar).
- 2,6-Dimethylaniline (If present, elutes before Impurity C).
- Impurity C (Piperazine Intermediate): Typically elutes at RRT ~0.6 - 0.8 relative to Ranolazine.
- Ranolazine (API): RRT 1.0.
- Dimer Impurities: Late eluting (RRT > 1.5).

Acceptance Criteria (ICH Q3A):

- Reporting Threshold: > 0.05%
- Identification Threshold: > 0.10%
- Qualification Threshold: > 0.15%[7]

If Impurity C exceeds 0.15%, the batch must be rejected or re-processed (e.g., recrystallization from Methanol) to remove the unreacted intermediate.

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